

2-Oxoglutaric Acid: A Technical Guide to its Chemical Biology and Therapeutic Potential

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Compound of Interest

Compound Name: 2-Oxoglutaric Acid

Cat. No.: B7765302

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Abstract

2-Oxoglutaric acid, also known as α -ketoglutaric acid (α -KG), is a pivotal intermediate in cellular metabolism, most notably in the Krebs cycle. Beyond its bioenergetic role, it has emerged as a critical signaling molecule and a cofactor for a large family of dioxygenase enzymes that regulate a wide array of cellular processes. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and multifaceted biological roles of **2-oxoglutaric acid**. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting pathways modulated by this key metabolite. This document details its involvement in epigenetic regulation, hypoxia sensing, and amino acid metabolism, and provides detailed protocols for key experimental assays.

Chemical Structure and Physicochemical Properties

2-Oxoglutaric acid is a dicarboxylic acid with a ketone functional group at the alpha-carbon position relative to one of the carboxyl groups. Its systematic IUPAC name is 2-oxopentanedioic acid.^{[1][2][3]}

Molecular Formula: $C_5H_6O_5$ ^{[1][4]}

Molecular Weight: 146.10 g/mol

Synonyms: α -Ketoglutaric acid, alpha-Ketoglutaric acid, 2-Ketoglutaric acid, Oxoglutaric acid.

The chemical structure of **2-Oxoglutaric acid** is as follows:

Physicochemical Data

A summary of the key physicochemical properties of **2-Oxoglutaric acid** is presented in the table below, providing essential data for experimental design and formulation.

Property	Value	References
Melting Point	113-116 °C	
Solubility in Water	Highly soluble; 100 g/L at 20 °C	
pKa ₁ (first carboxyl group)	2.47	
pKa ₂ (second carboxyl group)	4.68	
Appearance	White to off-white crystalline powder	

Metabolic and Signaling Pathways

2-Oxoglutaric acid is a central node in cellular metabolism, linking the Krebs cycle, amino acid metabolism, and various signaling pathways.

The Krebs Cycle

2-Oxoglutaric acid is a key intermediate in the Krebs (or tricarboxylic acid, TCA) cycle, a series of chemical reactions to release stored energy through the oxidation of acetyl-CoA derived from carbohydrates, fats, and proteins. It is formed from isocitrate and is subsequently converted to succinyl-CoA.

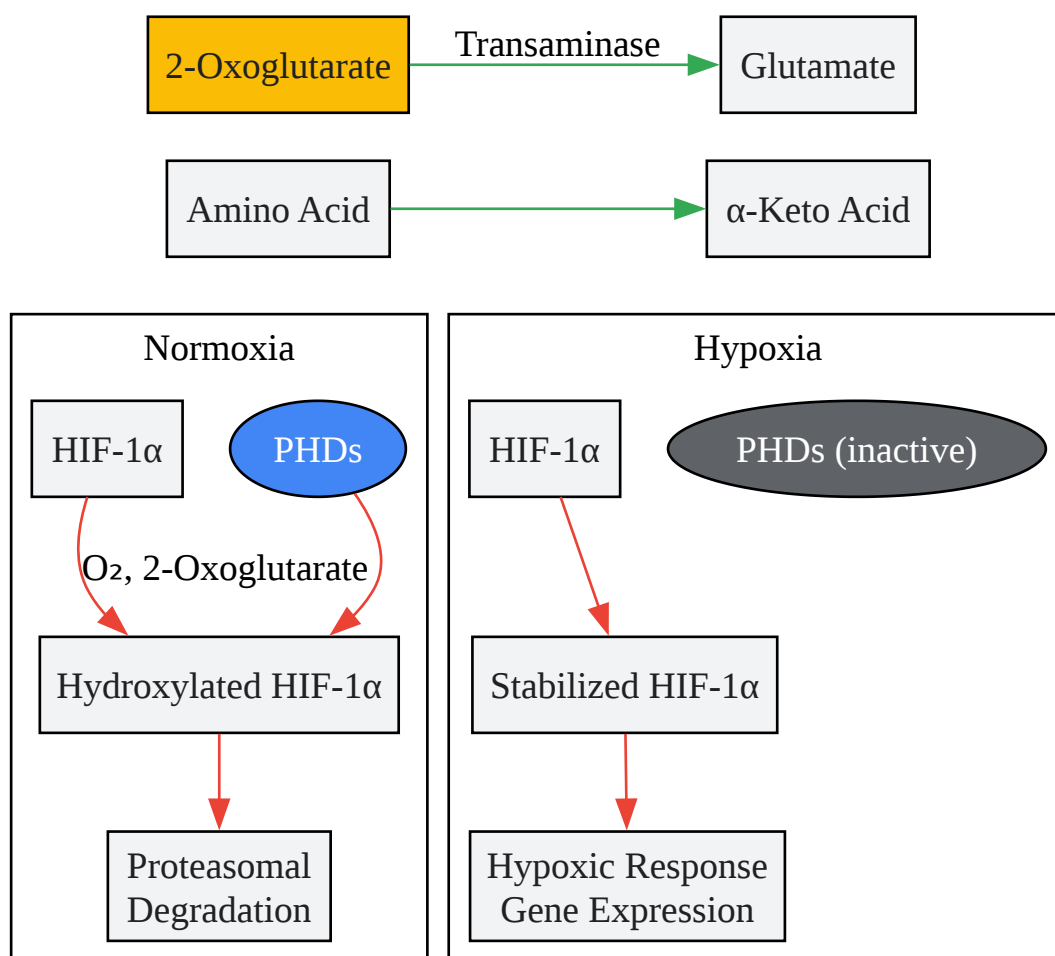


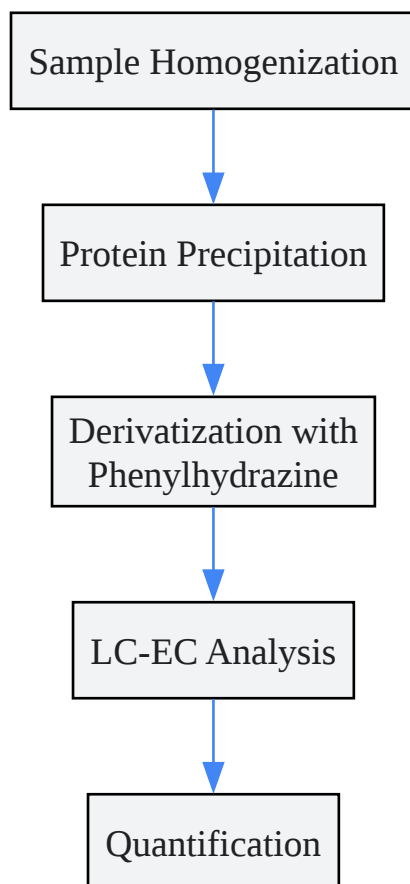
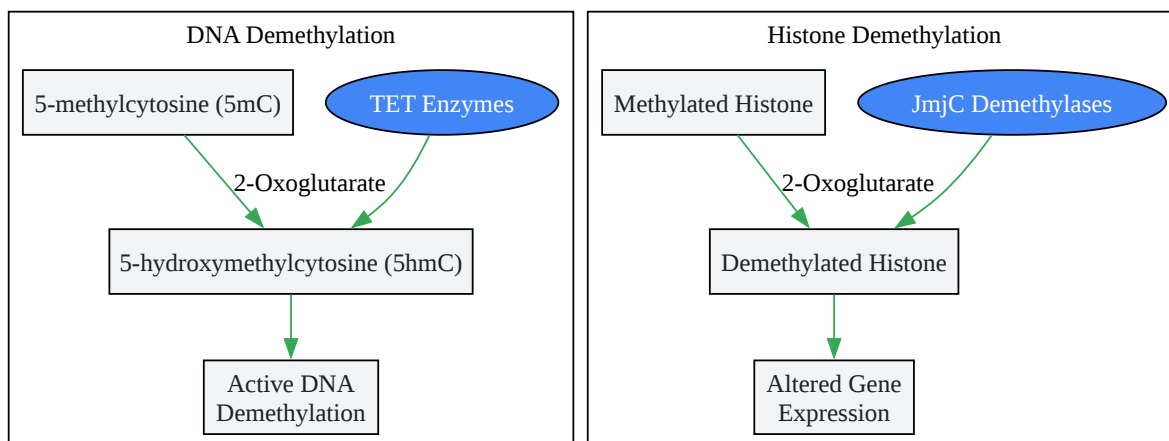
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Figure 1. 2-Oxoglutarate in the Krebs Cycle.

Amino Acid Metabolism

2-Oxoglutaric acid serves as a primary nitrogen acceptor in the cell, playing a crucial role in the synthesis and degradation of amino acids through transamination reactions. It can be converted to the amino acid glutamate, a precursor for other amino acids and the major excitatory neurotransmitter in the central nervous system.





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